

Sulforhodamine Methanethiosulfonate: A Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name: *Sulforhodamine
methanethiosulfonate*

Cat. No.: *B013898*

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Sulforhodamine methanethiosulfonate (SR-MTS) is a fluorescent probe renowned for its utility in labeling sulfhydryl groups in proteins and other biomolecules. As a thiol-reactive derivative of the bright and photostable sulforhodamine dye, its application is pivotal in various biochemical and biophysical assays. Proper handling, including correct solubilization and storage, is paramount to ensure its reactivity and the integrity of experimental outcomes. This technical guide provides an in-depth overview of the solubility and optimal storage conditions for **Sulforhodamine methanethiosulfonate**.

Physicochemical Properties and Solubility

Sulforhodamine methanethiosulfonate is typically supplied as a dark purple or dark red solid.^{[1][2]} Its solubility is a critical factor for its effective use in labeling protocols. While precise quantitative solubility can vary slightly between batches and manufacturers, the following tables summarize the available data on its solubility in common laboratory solvents.

Table 1: Qualitative Solubility of **Sulforhodamine Methanethiosulfonate**

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Soluble	[3]
Methanol	Soluble	[3]
Dimethylformamide (DMF)	Soluble	[1]
Water	Insoluble	[4]
Ethanol	Insoluble	[4]

Table 2: Quantitative Solubility of Sulforhodamine Analogues

Precise quantitative solubility data for **Sulforhodamine methanethiosulfonate** is not readily available in published literature. However, data from analogous sulforhodamine compounds and general methanethiosulfonate (MTS) reagents can provide a useful estimation.

Compound	Solvent	Solubility	Reference
Sulforhodamine 101	DMSO	100 mg/mL	[4]
Rhodamine 6G	DMSO	25 mg/mL	[5]
Sulforhodamine B	Water	20 mg/mL	[2]
Sulforhodamine B	DMSO	< 1 mg/mL (slightly soluble/insoluble)	[2]

It is recommended to prepare stock solutions of **Sulforhodamine methanethiosulfonate** in anhydrous DMSO or DMF.[1] The methanethiosulfonate group is susceptible to hydrolysis in aqueous environments; therefore, aqueous working solutions should be prepared immediately before use.

Storage and Stability

Proper storage of **Sulforhodamine methanethiosulfonate** is crucial to maintain its chemical integrity and reactivity. The compound is sensitive to light and moisture.

Table 3: Recommended Storage Conditions for **Sulforhodamine Methanethiosulfonate**

Condition	Solid Form	Stock Solution (in Anhydrous Solvent)
Long-Term Storage	-20°C, desiccated, protected from light	-20°C to -80°C, protected from light
Short-Term Storage	Room temperature (for brief periods)	-20°C
Atmosphere	Under an inert atmosphere (e.g., argon, nitrogen)	N/A

For solid forms, it is advisable to warm the vial to room temperature before opening to prevent condensation of moisture onto the compound.^[3] When handling the solid, centrifuge the vial briefly to ensure all the powder is at the bottom.^[3] Stock solutions in anhydrous DMSO or DMF are generally stable for at least a month when stored at -20°C and protected from light.^[6] However, for optimal performance, fresh stock solutions are recommended.

Experimental Protocols

Protocol for Determining the Solubility of Sulforhodamine Methanethiosulfonate

This protocol is adapted from general procedures for determining the solubility of test chemicals.^[7]

Materials:

- **Sulforhodamine methanethiosulfonate**
- Anhydrous DMSO
- Vortex mixer
- Water bath sonicator
- Incubator at 37°C

- Glass tubes
- Pipettes

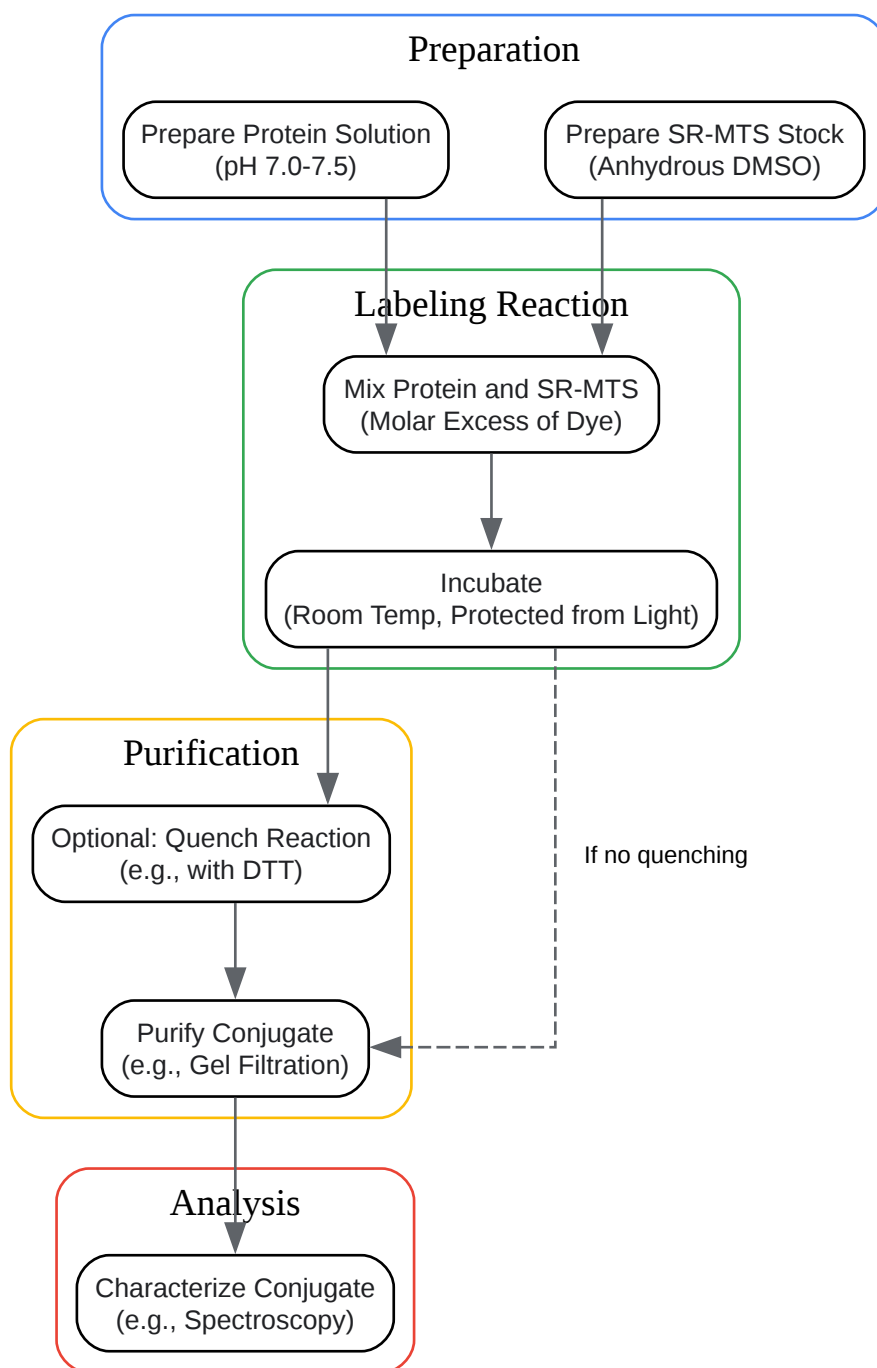
Procedure:

- Initial High-Concentration Test:
 - Weigh approximately 2 mg of **Sulforhodamine methanethiosulfonate** into a glass tube.
 - Add 100 μ L of anhydrous DMSO to achieve a target concentration of 20 mg/mL.
 - Gently mix at room temperature by vortexing for 1-2 minutes.
 - Visually inspect for complete dissolution. A clear solution with no visible particulates indicates solubility at this concentration.
- Mechanical Assistance for Dissolution:
 - If the compound is not fully dissolved, sonicate the tube in a water bath for up to 5 minutes.
 - If solubility is still not achieved, warm the solution to 37°C for up to 60 minutes, with intermittent vortexing.
- Serial Dilution for Solubility Limit Determination:
 - If the compound remains insoluble at 20 mg/mL, perform a serial dilution.
 - Add an additional 100 μ L of DMSO to the tube to halve the concentration to 10 mg/mL and repeat the mixing and mechanical assistance steps.
 - Continue this process of serial dilution until complete dissolution is observed. The lowest concentration at which the compound fully dissolves is the determined solubility.

Visualizations

Experimental Workflow for Protein Labeling

The primary application of **Sulforhodamine methanethiosulfonate** is the covalent labeling of free sulfhydryl groups on proteins. The following diagram illustrates a typical experimental workflow.

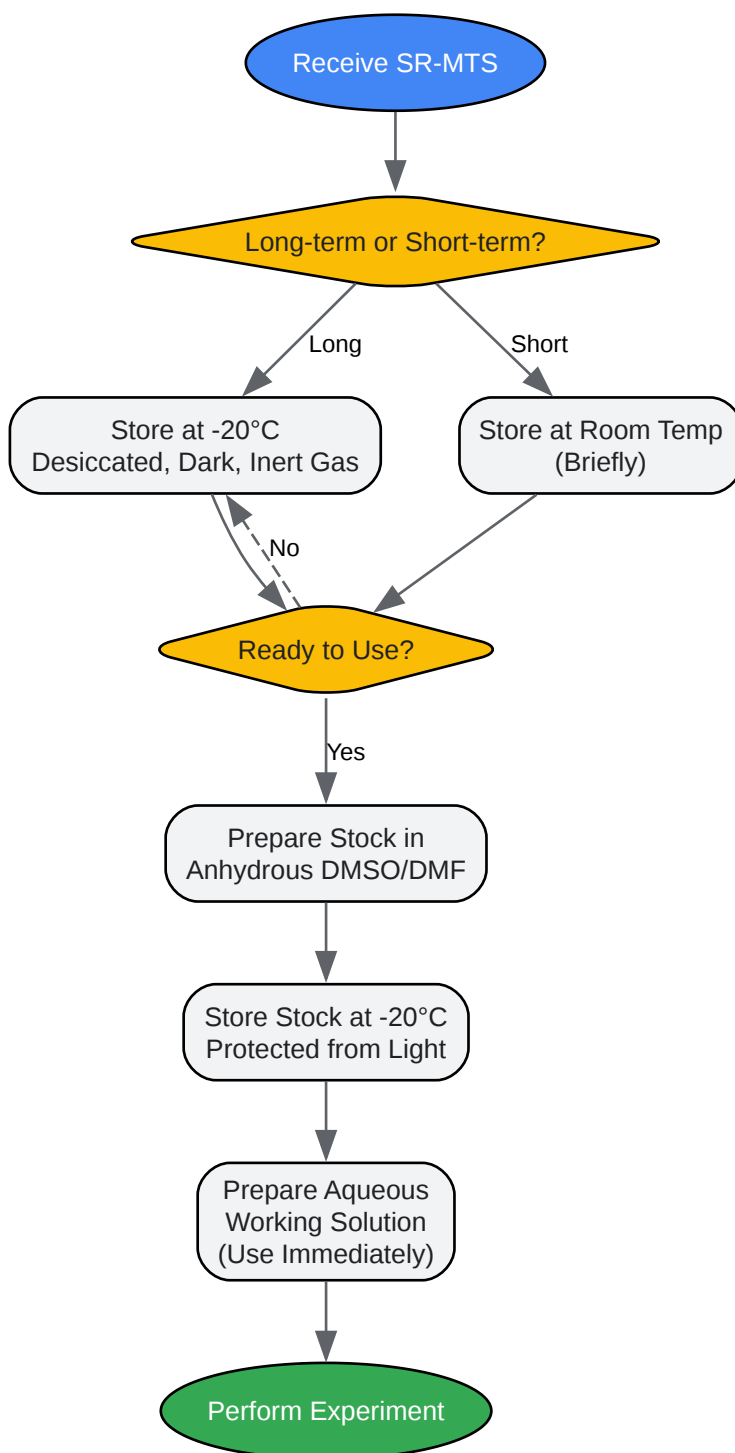


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Caption: Workflow for labeling proteins with **Sulforhodamine methanethiosulfonate**.

Logical Relationships for Storage and Handling

Proper storage and handling are critical for maintaining the integrity of **Sulforhodamine methanethiosulfonate**. The following diagram outlines the logical flow for these procedures.



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